"4-(Aminoacetyl)morpholine hydrochloride" basic research

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Compound of Interest

Compound Name:	*2-Amino-1-morpholinoethanone hydrochloride*
CAS No.:	*24152-96-3*
Cat. No.:	*B1279975*

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An In-Depth Technical Guide to 4-(Aminoacetyl)morpholine hydrochloride: Foundational Analysis and Research Roadmap

Preamble: Navigating the Known and the Unknown

As a Senior Application Scientist, my primary objective is to bridge the gap between a molecule's potential and its empirical validation. The subject of this guide, 4-(Aminoacetyl)morpholine hydrochloride (CAS No. 162758-37-8), presents a unique case. A survey of current scientific literature reveals that it is not a widely studied terminal compound with a rich body of published pharmacological data. Instead, its primary identity is that of a synthetic intermediate—a crucial building block in the assembly of more complex molecular architectures.

This guide, therefore, deviates from a traditional review of established science. It is structured as a foundational roadmap for a research team encountering this compound for the first time. We will proceed with the rigor and skepticism required in early-stage drug discovery, focusing on two core pillars:

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- Empirical Verification: Establishing the identity, purity, and fundamental properties of the compound in hand.
- Contextual Hypothesis Generation: Leveraging the well-documented role of its core morpholine scaffold in medicinal chemistry to propose and guide future research directions.

Our approach will be grounded in self-validating protocols and authoritative analytical standards, providing a robust framework for any scientist seeking to characterize this molecule and unlock its potential.

Part 1: Physicochemical Identity and Initial Characterization

Before any functional studies can be conceived, the fundamental identity and quality of the starting material must be unequivocally confirmed. Commercial availability does not guarantee purity or even correct structural identity.

Known Properties (Consolidated from Supplier Data)

All research should begin with a thorough review of available data, typically from suppliers. This information provides a baseline for analytical verification.

Property	Value	Source
CAS Number	162758-37-8	Chemical Supplier Catalogs
Molecular Formula	$C_6H_{13}ClN_2O_2$	Chemical Supplier Catalogs
Molecular Weight	180.63 g/mol	Chemical Supplier Catalogs
Appearance	White to off-white solid	Typical Supplier Specification
Solubility	Soluble in water	Inferred from hydrochloride salt form

Critical Workflow: Identity and Purity Confirmation

The following workflow is designed as a self-validating cascade. Each step provides data that should correlate with the others, building a high-confidence profile of the material.

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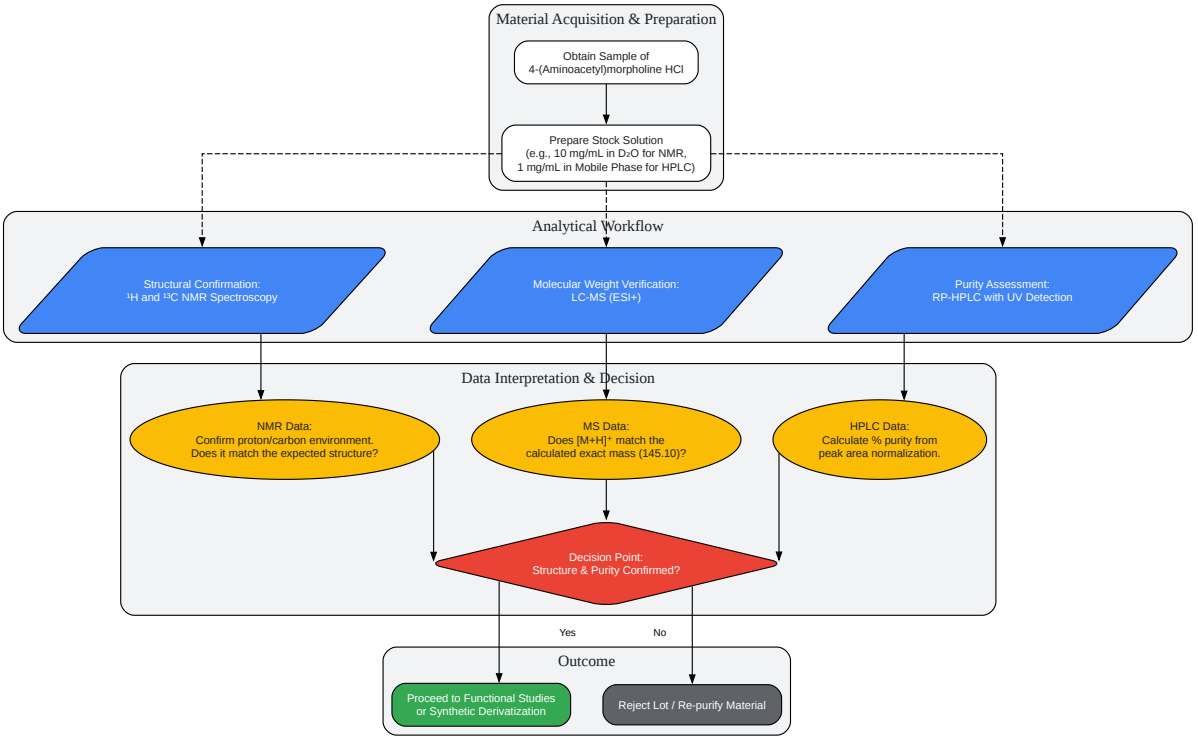

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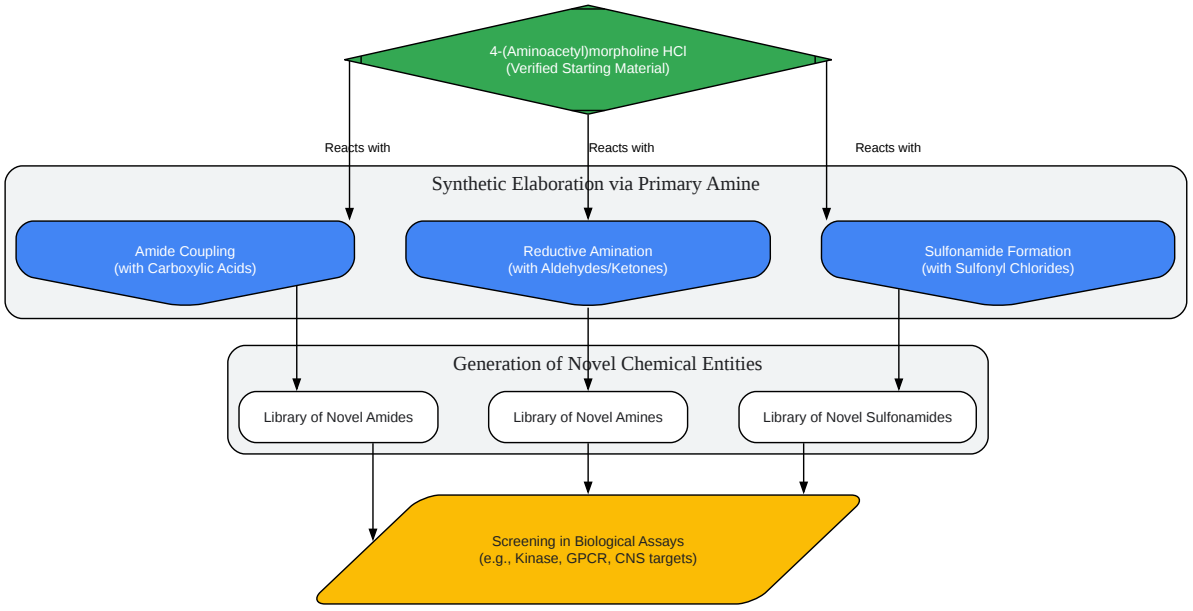

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